

Safe Handling and Disposal of DL-Borneol: A Procedural Guide

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Compound of Interest

Compound Name: DL-Borneol

Cat. No.: B1667372

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-Borneol**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

DL-Borneol is a flammable solid that can cause skin, eye, and respiratory tract irritation.^{[1][2][3][4]} It may also cause central nervous system effects.^[1] Engineering controls, such as using a chemical fume hood and ensuring the availability of an eyewash station and safety shower, are fundamental for safe handling.^[1]

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or glasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1][5]	To prevent eye irritation from dust or splashes.[1]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[1][3]	To avoid skin irritation.[3] Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation occurs.[1][5]	To prevent respiratory tract irritation from dust inhalation. [1]

Safe Handling and Storage Protocol

- Preparation: Before handling, ensure you are trained on the proper procedures and are familiar with the location and operation of safety equipment, including the eyewash station and safety shower.[1][6]
- Ventilation: Always handle **DL-Borneol** in a well-ventilated area, preferably within a chemical fume hood, to minimize dust and vapor accumulation.[1]
- Ignition Sources: **DL-Borneol** is a flammable solid. Keep it away from heat, sparks, open flames, and other ignition sources.[2][3] Use non-sparking tools when handling.[1]
- Personal Protection: Don the appropriate PPE as specified in the table above. Avoid all personal contact, including inhalation of dust.[7]
- Dispensing: When transferring the solid, minimize dust generation.[1]
- Storage: Store **DL-Borneol** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1][3][5]

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1] [5]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [1] [3] If skin irritation persists, seek medical attention. [5]
Inhalation	Move the exposed person to fresh air immediately. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Spill and Disposal Plan

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[6\]](#)
- Control Ignition Sources: Remove all sources of ignition.[\[6\]](#)[\[8\]](#)
- Containment: Wear appropriate PPE. Use a non-sparking tool to sweep or vacuum the spilled material into a suitable, labeled disposal container.[\[1\]](#) Avoid generating dust.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal Protocol:

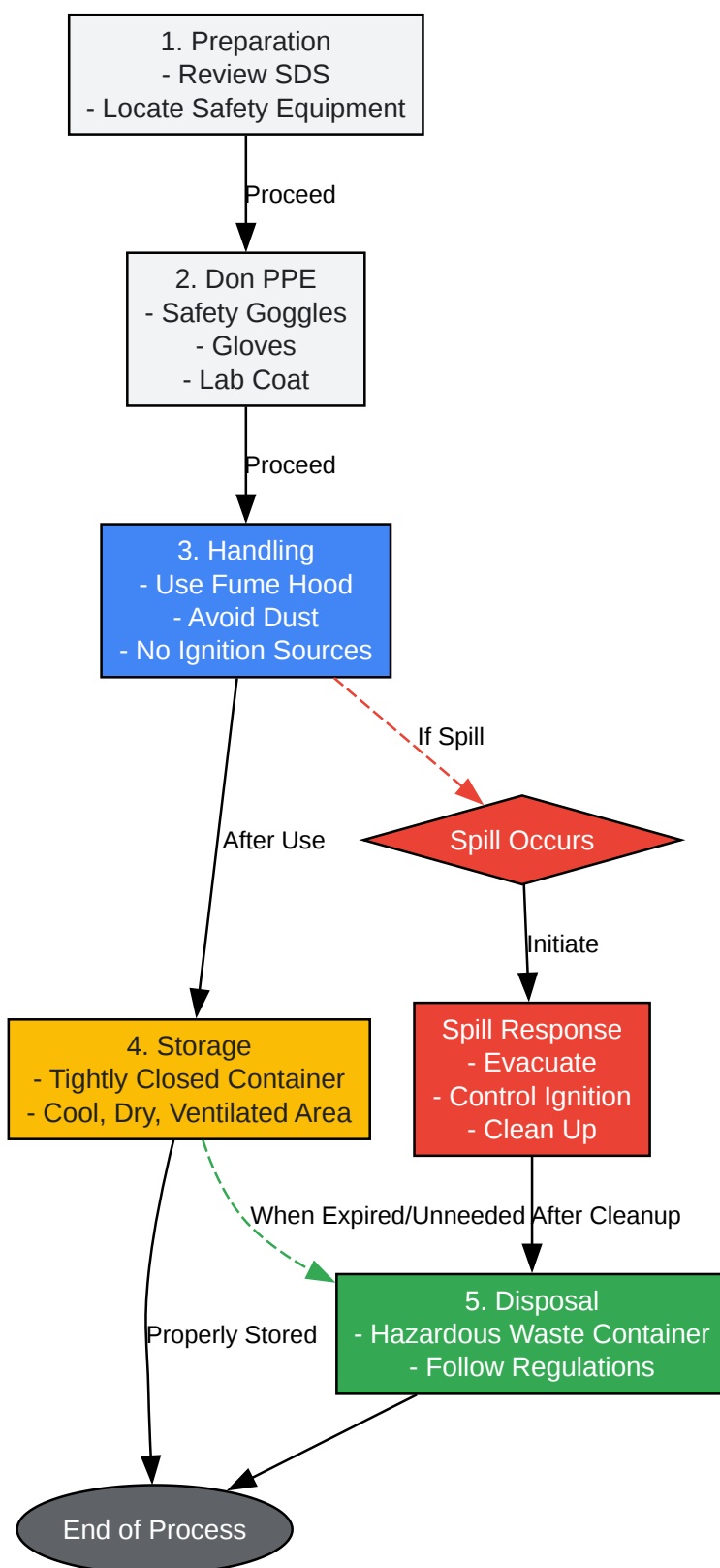
DL-Borneol and any contaminated materials should be treated as hazardous waste.^[6]^[7]

- Containerize: Place the waste in a suitable, closed, and properly labeled container.^[5]
- Regulations: All waste disposal must be conducted in accordance with local, state, and federal regulations.^[6]^[7] Contact your institution's environmental health and safety department for specific guidance.
- Recycling: Where possible, consider recycling for unused material if it has not been contaminated.^[7]

Quantitative Safety Data

Parameter	Value	Reference
Flash Point	65 °C (149 °F)	^[1] ^[9]
Melting Point	212-214 °C	^[3]
Boiling Point	210 °C	^[9]
UN Number	1312	^[5]
Hazard Class	4.1 (Flammable Solid)	^[5]

Safe Handling Workflow for DL-Borneol



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